

Technical Guide: 2,2-Dimethylpyrrolidine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,2-Dimethylpyrrolidine
hydrochloride

CAS No.: 623580-01-8

Cat. No.: B1438439

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CAS Number: 623580-01-8 (HCl salt) | Free Base CAS: 35018-15-6

Executive Summary

2,2-Dimethylpyrrolidine hydrochloride is a specialized cyclic amine building block used extensively in medicinal chemistry to modulate drug potency and metabolic stability. Its structural value lies in the gem-dimethyl group, which introduces the Thorpe-Ingold effect (conformational restriction) and sterically blocks metabolic oxidation at the

-carbon. This guide provides a comprehensive technical profile, including physicochemical properties, structural significance in drug design, and a validated laboratory protocol for its synthesis and isolation.

Identity & Physicochemical Profile[1][2][3][4][5]

The hydrochloride salt is the preferred form for storage and handling due to the volatility and hygroscopic nature of the free amine.

Table 1: Chemical Specifications

Parameter	Specification
IUPAC Name	2,2-Dimethylpyrrolidine hydrochloride
CAS Number (HCl)	623580-01-8
CAS Number (Free Base)	35018-15-6
Molecular Formula	$C_6H_{13}N$ ^{[1][2][3][4][5][6][7][8]} · HCl
Molecular Weight	135.63 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, methanol, ethanol; sparingly soluble in ether
Hygroscopicity	High (Store under inert atmosphere)

Structural Significance in Medicinal Chemistry^{[1][2][8][10]}

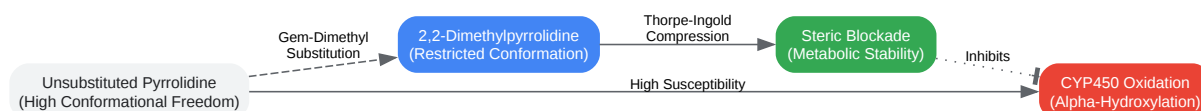
The Thorpe-Ingold Effect (Gem-Dimethyl Effect)

The introduction of the gem-dimethyl group at the 2-position of the pyrrolidine ring is not merely a lipophilic modification; it fundamentally alters the conformational landscape of the molecule.

- **Conformational Locking:** The bulky methyl groups compress the internal bond angle of the quaternary carbon (C2), forcing the ring substituents closer together. This increases the population of the reactive conformer, often accelerating cyclization rates or improving binding affinity to receptor pockets by reducing the entropic penalty of binding.
- **Metabolic Blockade:** In unsubstituted pyrrolidines, the carbon adjacent to the nitrogen (α-carbon) is a primary "hotspot" for oxidative metabolism by Cytochrome P450 enzymes (specifically CYP2D6 and CYP3A4). Disubstitution at this position sterically hinders the approach of the heme-iron center, significantly extending the metabolic half-life (t_{1/2}) of the pharmacophore.

Mechanism Visualization

The following diagram illustrates the conformational restriction and metabolic protection conferred by the gem-dimethyl motif.



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Figure 1: Mechanistic impact of the gem-dimethyl group on conformation and metabolic stability.

Validated Synthesis Protocol

Objective: Synthesis of **2,2-dimethylpyrrolidine hydrochloride** via the reduction of 5,5-dimethyl-2-pyrrolidone.

Note on Causality: Direct alkylation of pyrrolidine is prone to over-alkylation. The reduction of the corresponding lactam (5,5-dimethyl-2-pyrrolidone) using Lithium Aluminum Hydride (LiAlH_4) is the standard, high-fidelity route. The gem-dimethyl group introduces significant steric hindrance, requiring vigorous reflux conditions to ensure complete reduction of the carbonyl.

Reagents & Equipment

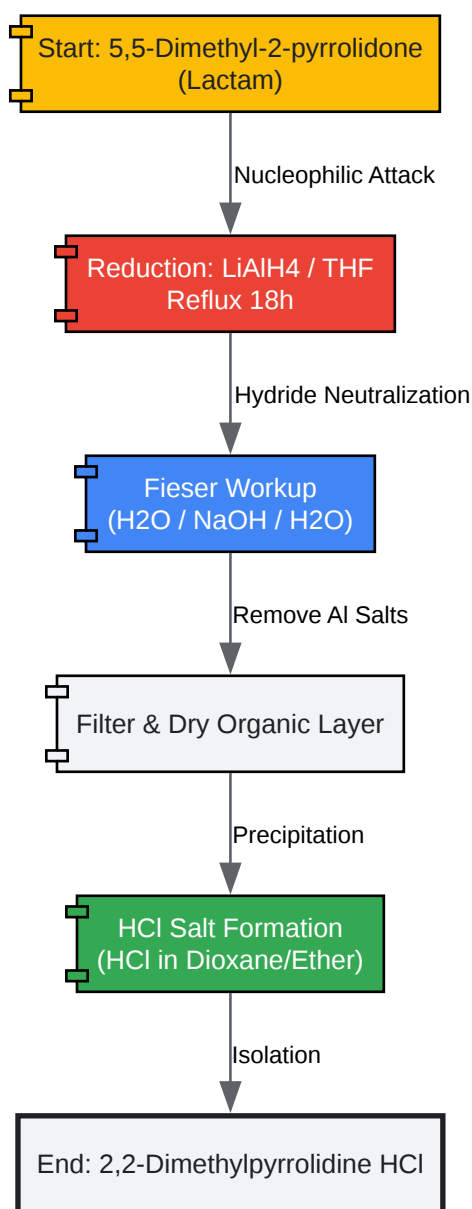
- Precursor: 5,5-Dimethyl-2-pyrrolidone (CAS 3128-07-2)
- Reductant: Lithium Aluminum Hydride (LiAlH_4), 2.4 M in THF or powder
- Solvent: Anhydrous Tetrahydrofuran (THF)
- Quench: Water, 15% NaOH, Water (Fieser method)
- Salt Formation: 4M HCl in Dioxane or concentrated aqueous HCl

Step-by-Step Methodology

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser, nitrogen inlet, and addition funnel. Maintain a positive nitrogen atmosphere.
- LiAlH₄ Suspension: Charge the flask with anhydrous THF (10 mL/g of precursor). Cool to 0°C. Carefully add LiAlH₄ (2.0 equivalents). Caution: LiAlH₄ is pyrophoric.
- Addition: Dissolve 5,5-dimethyl-2-pyrrolidone in minimal anhydrous THF. Add this solution dropwise to the LiAlH₄ suspension at 0°C over 30 minutes.
- Reaction (Critical Step):
 - Allow the mixture to warm to room temperature.
 - Heat to reflux (66°C) for 12–18 hours.
 - Technical Insight: The steric bulk of the gem-dimethyl group adjacent to the nitrogen impedes the hydride attack. Shorter reflux times often result in incomplete reduction (hydroxyl-pyrrolidine intermediates).
- Workup (Fieser Method):
 - Cool the reaction mixture to 0°C.
 - Carefully quench excess hydride by sequential addition of:
 - mL Water (where
= grams of LiAlH₄ used)
 - mL 15% NaOH solution
 - mL Water^[7]
 - Stir until a granular white precipitate forms.
 - Filter through a Celite pad and wash with diethyl ether.
- Isolation:

- Dry the filtrate over anhydrous .
- Concentrate under reduced pressure (carefully, as the free base is volatile; bp ~100-110°C).
- Salt Formation:
 - Dissolve the crude oil in diethyl ether.
 - Add 4M HCl in dioxane dropwise at 0°C.
 - Collect the resulting white precipitate by filtration. Recrystallize from ethanol/ether if necessary.

Synthesis Workflow Diagram



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Figure 2: Step-by-step synthesis workflow for the conversion of lactam to amine salt.

Handling & Safety Profile

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[4][8]
Skin Corrosion/Irritation	H315	Causes skin irritation.[9]
Eye Damage/Irritation	H319	Causes serious eye irritation. [9][10]

Storage Protocol:

- Hygroscopic: Store in a desiccator or under nitrogen/argon.
- Stability: Stable under recommended storage conditions. Avoid strong oxidizing agents.
- Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

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- To cite this document: BenchChem. [Technical Guide: 2,2-Dimethylpyrrolidine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1438439/docs#technical-guide-2-2-dimethylpyrrolidine-hydrochloride\]](https://www.benchchem.com/product/b1438439/docs#technical-guide-2-2-dimethylpyrrolidine-hydrochloride)

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